

Technical Support Center: AM-8191 HCl Stability & Handling

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Compound of Interest

Compound Name: AM-8191 HCl

CAS No.: 1417548-17-4

Cat. No.: B605385

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Topic: Optimization of AM-8191 HCl Stability in Aqueous Experimental Systems

Executive Summary

AM-8191 HCl is a potent, selective agonist of the 5-HT_{2C} receptor.[1] While the hydrochloride (HCl) salt form improves initial solubility compared to the free base, it remains a hydrophobic molecule with significant stability challenges in aqueous environments.

The Critical Insight: Users frequently mistake "dissolving" for "stable solution." **AM-8191 HCl** can dissolve in water initially but may "crash out" (precipitate) over time or upon addition to physiological buffers (PBS, DMEM) due to the common ion effect or pH shifts.[1] We strictly recommend a DMSO-stock workflow to ensure consistent molarity in your assays.

Core Protocol: Solubilization & Storage

Do not attempt to dissolve **AM-8191 HCl** directly into cell culture media or saline for stock storage.[1]

Step 1: Master Stock Preparation (DMSO)

The hydrophobic nature of the core scaffold requires an organic co-solvent for high-concentration stability.^[1]

- Solvent: Sterile, anhydrous DMSO (Dimethyl Sulfoxide).^[1]
- Target Concentration: 10 mM to 50 mM.
- Method:
 - Weigh powder in a distinct, anti-static weighing boat.
 - Add DMSO to the vial first, then add powder (prevents clumping at the bottom).
 - Vortex vigorously for 30–60 seconds.
 - Visual Check: Solution must be crystal clear. If cloudy, sonicate for 5 minutes at 37°C.

Step 2: Aliquoting & Storage

Repeated freeze-thaw cycles introduce atmospheric moisture into DMSO, which drastically lowers the solubility of **AM-8191 HCl**, leading to invisible micro-precipitates.^[1]

- Aliquot Size: 10 μ L – 50 μ L (Single-use volumes).
- Vial Type: Amber polypropylene (protects from light).^[1]
- Temperature: -20°C (stable for 6–12 months) or -80°C (stable for >2 years).^[1]

Aqueous Working Solutions (The Danger Zone)

This is where 90% of experimental errors occur.

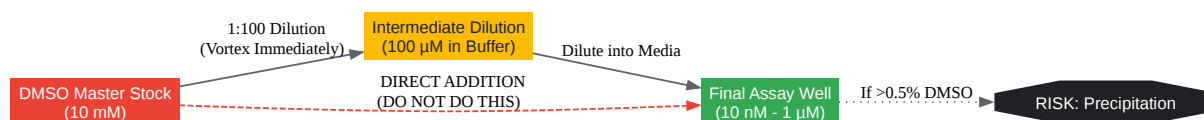
The "Crash-Out" Phenomenon

When you dilute a DMSO stock of **AM-8191 HCl** into a physiological buffer (pH 7.4), two things happen:

- pH Shift: The HCl salt is acidic. In weak buffers, this can drop the pH. In strong buffers (like PBS), the pH remains 7.4, but the free base of the molecule may form and precipitate because it is less soluble than the salt.
- Salting Out: High salt concentrations in media (NaCl, KCl) compete for hydration shells, forcing the drug out of solution.

Correct Dilution Workflow

To prevent precipitation and cell toxicity, follow this Serial Dilution Protocol:



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Figure 1: The Serial Dilution Workflow. Direct addition of high-concentration DMSO stock to media causes local precipitation shocks.[1] Intermediate dilution prevents this.[1][2]

Troubleshooting & FAQs

Category A: Solubility & Precipitation[1][3]

Q: I dissolved **AM-8191 HCl** in water, and it looks clear. Can I store this at 4°C? A:No. While the HCl salt is water-soluble (approx. 5–10 mg/mL with heat), aqueous solutions are chemically unstable over time due to hydrolysis and oxidation.[1] Furthermore, at 4°C, the solubility limit decreases, likely causing the compound to crystallize out of solution. Always store as a DMSO stock at -20°C.

Q: My dose-response curve is flat or erratic. What happened? A: This usually indicates compound adsorption or precipitation.

- Precipitation: You likely spiked a high-concentration DMSO stock directly into the well.[1] The drug precipitated instantly upon contact with the aqueous media. Use the intermediate

dilution step described above.

- Adsorption: 5-HT_{2C} agonists can be "sticky."^[1] Ensure you are using low-binding polypropylene plastics for your intermediate dilutions, not polystyrene.^[1]

Category B: Cell Culture Compatibility^[1]

Q: My cells are dying in the vehicle control wells. Is AM-8191 toxic? A: It is likely the DMSO, not the drug.^[1]

- Rule of Thumb: Keep final DMSO concentration < 0.1% (v/v).
- Calculation: If your Master Stock is 10 mM, and you need 10 μM final, that is a 1:1000 dilution (0.1% DMSO).^[1] This is safe.
- Warning: If you need 100 μM final, you would have 1% DMSO, which is toxic to sensitive neurons. You must concentrate your Master Stock to 50 mM or 100 mM to keep the DMSO volume low.

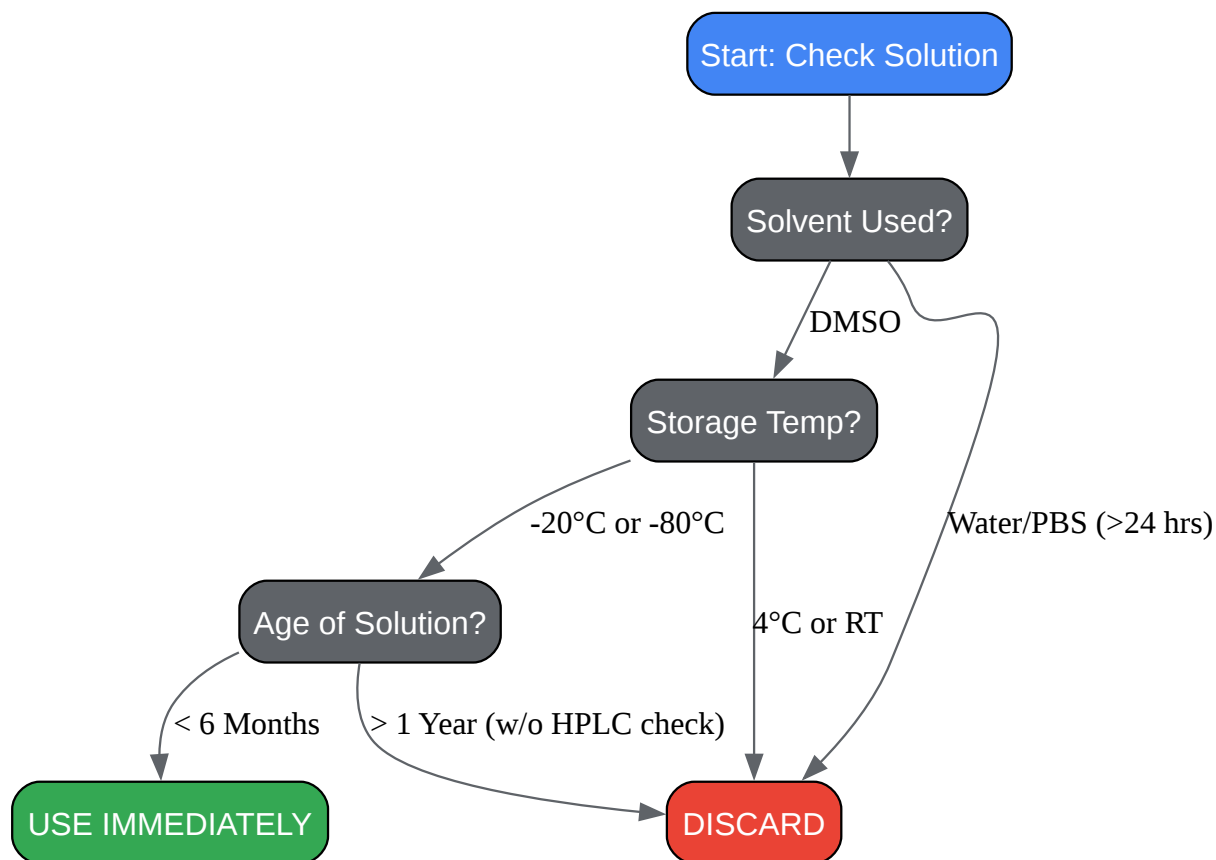
Category C: Chemical Stability^[1]^[4]

Q: Is **AM-8191 HCl** light sensitive? A: Yes, like many indole-based and heterocyclic compounds (serotonin analogs), it is susceptible to photo-oxidation.^[1]

- Protocol: Wrap storage vials in aluminum foil if they are not amber glass. Perform dilutions in low-light conditions (biosafety cabinet light off) if the assay duration exceeds 4 hours.

Stability Decision Matrix

Use this logic flow to determine if your current preparation is valid.



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Figure 2: Stability Decision Matrix. Follow the path to determine if your AM-8191 stock is viable for experimentation.

Summary of Physical Properties

Property	Value / Condition	Notes
Molecular Weight	~546.0 g/mol	Includes HCl salt.[1]
Solubility (DMSO)	High (~45 mg/mL)	Recommended for Stock.[1]
Solubility (Water)	Low/Moderate (~5 mg/mL)	Requires heat/sonication.[1][3] Unstable.
Appearance	Off-white to yellow solid	Discard if dark brown/black (oxidation).[1]
Hygroscopicity	High	Keep desiccated.[1]

References

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